

# Indapamide-d6 CAS number and molecular weight

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## Compound of Interest

Compound Name: Indapamide-d6

Cat. No.: B15559439

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## Technical Data Sheet: Indapamide-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the isotopically labeled compound, **Indapamide-d6**, a deuterated analog of the antihypertensive and diuretic agent, Indapamide. This document summarizes key quantitative data to support research and development activities.

## Physicochemical Properties

The fundamental physicochemical properties of **Indapamide-d6** and its non-deuterated counterpart, Indapamide, are presented below for comparative analysis. The incorporation of six deuterium atoms results in a corresponding increase in the molecular weight of the molecule.

Property	Indapamide-d6	Indapamide
CAS Number	Not explicitly available in search results	26807-65-8[1][2]
Molecular Formula	C <sub>16</sub> H <sub>10</sub> D <sub>6</sub> ClN <sub>3</sub> O <sub>3</sub> S[3]	C <sub>16</sub> H <sub>16</sub> ClN <sub>3</sub> O <sub>3</sub> S[1][2]
Molecular Weight	371.87 g/mol [3]	365.83 g/mol [4]

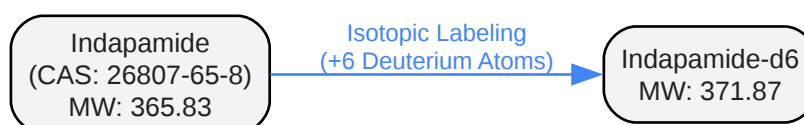
Note: One supplier lists an "Item number" of 693154 for D6-Indapamide, which should not be mistaken for a CAS Registry Number[3].

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols and signaling pathways for **Indapamide-d6** are not publicly available within the scope of the conducted search. Researchers should refer to internal standard operating procedures or relevant scientific literature for methodologies related to the use of deuterated internal standards in analytical chemistry, such as in pharmacokinetic or metabolic studies.

## Logical Relationship Diagram

The following diagram illustrates the logical relationship between Indapamide and its deuterated form, **Indapamide-d6**. This visualization clarifies their connection as isotopic analogs, a common practice in analytical and metabolic research.



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Caption: Relationship between Indapamide and **Indapamide-d6**.

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## References

- 1. Indapamide | C<sub>16</sub>H<sub>16</sub>CIN<sub>3</sub>O<sub>3</sub>S | CID 3702 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [Indapamide (500 mg)] - CAS [26807-65-8] [store.usp.org]
- 3. hpc-standards.com [hpc-standards.com]
- 4. merckindex.rsc.org [merckindex.rsc.org]

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